

Technical Guide: Safe Handling & Logistics for Bortezomib Impurity 10

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Compound of Interest

Compound Name: *Bortezomib Impurity 10*

CAS No.: *390800-88-1*

Cat. No.: *B601041*

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Executive Summary & Chemical Identification

Bortezomib Impurity 10 (CAS: 390800-88-1) is not merely a degradation byproduct; it is the trimeric boroxine anhydride form of the active pharmaceutical ingredient, Bortezomib. In solid state, Bortezomib spontaneously dehydrates to form this cyclic trimer. Upon contact with aqueous media, it hydrolyzes back into three molecules of the monomeric boronic acid (Bortezomib).

Crucial Safety Insight: You must treat Impurity 10 with the same high-potency containment protocols as the parent drug (Bortezomib). It is a potent proteasome inhibitor with established cytotoxicity and reproductive toxicity.

Chemical Profile

Parameter	Data
Chemical Name	Bortezomib Trimeric Anhydride (Impurity 10)
CAS Number	390800-88-1
Molecular Formula	C ₅₇ H ₆₉ B ₃ N ₁₂ O ₅
Molecular Weight	1098.67 g/mol
OEL / OEB Band	< 0.1 µg/m ³ (OEB 5) (Extrapolated from Bortezomib)
Hazard Class	Acute Toxin (Oral/Inhalation), Reproductive Toxin (Cat 1B), Skin/Eye Irritant

Engineering Controls & Containment Strategy

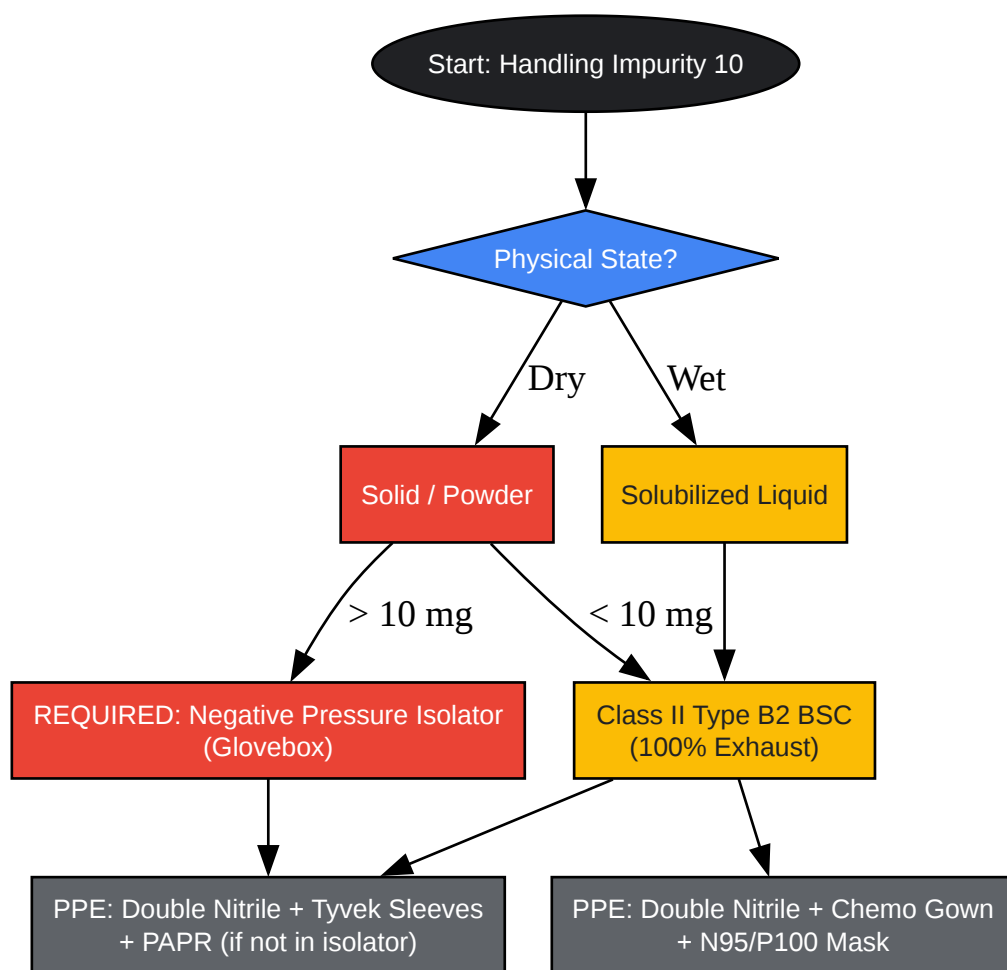
Due to the OEB 5 classification, standard fume hoods are insufficient for handling powders. The primary risk is inhalation of aerosolized particulates during weighing and transfer.

Containment Hierarchy

- Primary Barrier (Powder Handling):
 - Barrier Isolator (Glovebox): Negative pressure, HEPA-filtered exhaust.
 - Alternative: Class II, Type B2 Biosafety Cabinet (BSC) with 100% exhaust (no recirculation). Note: Use only if an isolator is unavailable and quantities are <10 mg.
- Secondary Barrier:
 - Laboratory room must be under negative pressure relative to the corridor.
 - Restricted access with airlock entry.

Visual Workflow: Safety Decision Logic

The following diagram outlines the decision matrix for selecting the appropriate containment based on the physical state of the material.



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Figure 1: Decision logic for containment selection based on physical state and quantity.

Personal Protective Equipment (PPE)[3][5][6][7]

PPE is the last line of defense.[1] For OEB 5 compounds, "standard" lab PPE is inadequate.

Body Part	Requirement	Scientific Rationale
Respiratory	PAPR (Powered Air Purifying Respirator) with HEPA cartridges.	N95s may leak; PAPR provides positive pressure, preventing inward leakage of potent dust.
Hands	Double Gloving: Inner latex/nitrile (4 mil) + Outer Nitrile (Extended Cuff, 5-8 mil).	ASTM D6978 tested gloves required. Change outer gloves every 30 mins or immediately upon splash.
Body	Tyvek® or Polyethylene-coated Gown (Rear-closing).	Prevents permeation of cytotoxic dusts/liquids.[2] Lab coats are porous and retain dust.
Eyes	Chemical Goggles (Indirect Vent) or Full-face Respirator.	Boronic acids are severe eye irritants; safety glasses do not protect against airborne dust.

Operational Protocols

A. Receipt & Storage[7][9][10]

- Receipt: Inspect package integrity in a fume hood or BSC. Do not open shipping containers in general lab areas.
- Storage: Store at -20°C, desiccated. The trimeric form is moisture-sensitive; exposure to humidity will cause uncontrolled hydrolysis to the monomer.
- Labeling: Affix "HIGH POTENCY / CYTOTOXIC" warning labels to all vials and secondary containers.

B. Weighing & Solubilization (The "Danger Zone")

This is the highest risk operation.

- Preparation: Place balance inside the Isolator/BSC. Line the work surface with plastic-backed absorbent pads.
- Static Control: Use an anti-static gun on the vial and spatula. Potent powders often carry static charge, causing "fly-away" dust.
- Solvent Selection: DMSO is the preferred solvent.
 - Note: Upon adding DMSO (and trace water present), the trimer (Impurity 10) will equilibrate with Bortezomib monomer.
- Technique: Weigh by difference or into a tared vial. Do not return excess powder to the stock vial.
- Decontamination: Wipe the exterior of the solution vial with a detergent-dampened wipe before removing it from the containment device.

C. Experimental Use

- Use Luer-lock syringes/needles to prevent accidental disconnection.
- Use Closed System Transfer Devices (CSTDs) if transferring solutions between vials.
- Keep all vessels capped when not actively adding reagents.

Decontamination & Disposal[1][7][9]

Scientific Mechanism of Deactivation: Standard detergents remove the material but do not destroy it. To chemically deactivate **Bortezomib Impurity 10**, you must cleave the carbon-boron bond. Oxidation is the most effective method.

Reaction:

Decontamination Protocol

- Surface Decon: Apply 10% Sodium Hypochlorite (Bleach) or 5% Hydrogen Peroxide to the contaminated surface.

- Contact Time: Allow to sit for 15-20 minutes. This allows oxidative cleavage of the boronic moiety.
- Removal: Wipe with absorbent pads.
- Rinse: Follow with a water rinse, then 70% Isopropanol to remove bleach residue (preventing stainless steel corrosion).

Waste Disposal[4][7]

- Solid Waste: All vials, gloves, pads, and PPE must be segregated into "Cytotoxic Waste" bins (Yellow/Purple, depending on region) for High-Temperature Incineration (>1000°C).
- Liquid Waste: Do not pour down the drain. Collect in dedicated cytotoxic liquid waste carboys.

Emergency Response

Spills (< 10 mg)[11]

- Evacuate: Alert personnel and vacate the immediate area for 15 minutes to allow aerosols to settle/exhaust.
- PPE Up: Don full PPE (Double gloves, gown, PAPR/N95, goggles).
- Contain: Cover spill with absorbent pads dampened with 10% Bleach. Do not use dry brooms (creates dust).
- Clean: Wipe from the outside in. Repeat bleach application twice.

Exposure[4][5][6][7][8][9][12]

- Skin: Wash immediately with soap and copious water for 15 minutes. Do not scrub harshly (abrades skin barrier).
- Eyes: Flush with eyewash saline for 15 minutes. Seek immediate medical attention.
- Inhalation: Move to fresh air. Monitor for respiratory distress (sensitization risk).

References

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Sources

- [1. Safe handling of hazardous drugs - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. CCOHS: Cytotoxic Drugs - Control Measures \[ccohs.ca\]](#)
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